

Safe Disposal of 2-Methyl-3-phenylpropanoic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 2-Methyl-3-phenylpropanoic acid

Cat. No.: B086812

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the safe disposal of **2-Methyl-3-phenylpropanoic acid**, a compound commonly used in pharmaceutical research.

Chemical and Hazard Data

Proper disposal procedures are informed by the chemical's properties and associated hazards. The following table summarizes key data for **2-Methyl-3-phenylpropanoic acid**.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O ₂
Molecular Weight	164.20 g/mol [1]
Physical Form	Solid
GHS Hazard Statements	H302: Harmful if swallowed [2]
H315: Causes skin irritation [1] [2]	
H319: Causes serious eye irritation [1] [2]	
H335: May cause respiratory irritation [1] [2]	

Disposal Protocol

Adherence to a strict, step-by-step disposal process is crucial. The following protocol is based on standard safety data sheet recommendations.

Personal Protective Equipment (PPE): Before beginning any disposal procedure, ensure appropriate PPE is worn. This includes:

- Safety glasses or face shield[2][3]
- Impervious gloves[3][4]
- Protective clothing[2][4]
- Use in a well-ventilated area or with respiratory protection[2][4]

Spill Management and Waste Collection:

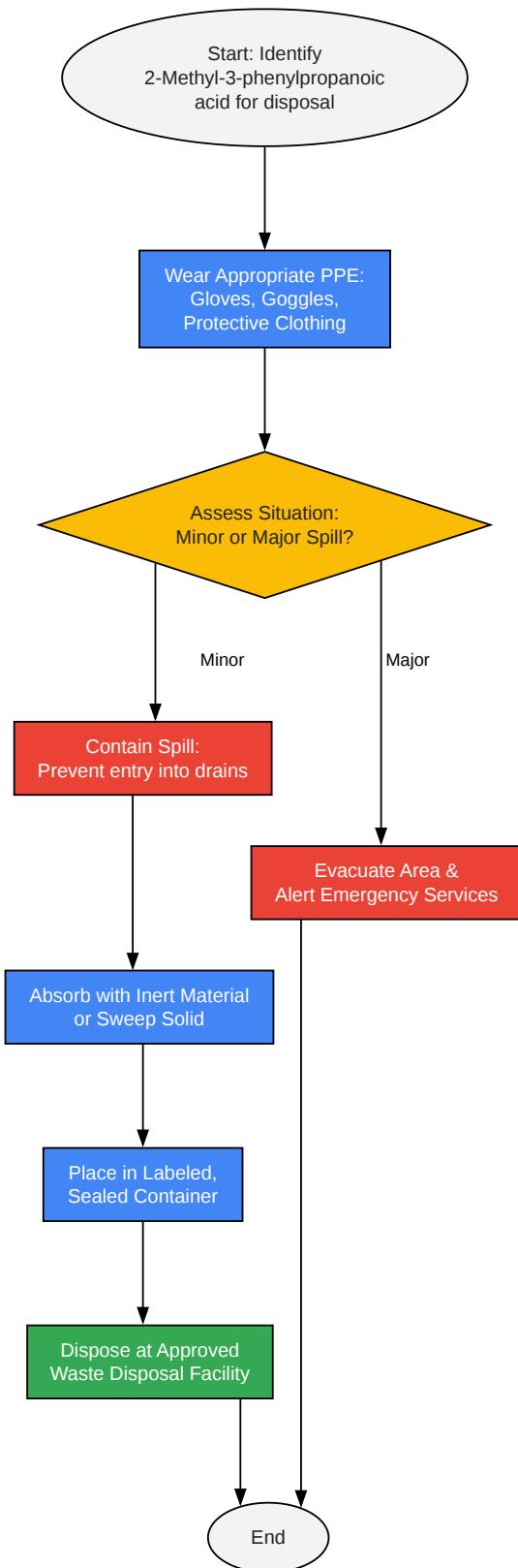
- **Containment:** In the event of a spill, prevent the substance from entering drains, sewers, or water courses.[3] For minor spills, immediately clean up the material.[3] For major spills, evacuate the area and alert the appropriate emergency response team.[3]
- **Absorption:** For liquid spills, use an inert absorbent material such as sand, silica gel, or universal binder to soak up the chemical.[4] For solid spills, sweep or shovel the material, avoiding dust generation.[2][3] Do not use air hoses for cleaning.[3]
- **Collection:** Place the absorbed or collected material into a clean, dry, and properly labeled, sealable container for disposal.[2][3][4]

Final Disposal:

- Dispose of the contents and container at an approved waste disposal plant in accordance with local, regional, and national regulations.[4][5] Do not dispose of the material in the regular trash or pour it down the drain.[2][4]

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **2-Methyl-3-phenylpropanoic acid**.



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Disposal workflow for **2-Methyl-3-phenylpropanoic acid**.

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References

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